

# Comprehensive Guide to the Partition Coefficient (LogP) of Benzamidomethyl Benzoate

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## Compound of Interest

Compound Name: *Benzamidomethyl benzoate*

CAS No.: 61652-83-3

Cat. No.: B14556036

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## Executive Summary & Compound Identity

**Benzamidomethyl benzoate** (CAS: 61652-83-3) is a specialized N-acyloxymethyl derivative often utilized in prodrug design to mask amide functionalities or as a chemical intermediate in the synthesis of heterocycles. Its lipophilicity, expressed as the Partition Coefficient (LogP), is a critical parameter governing its membrane permeability, solubility, and hydrolytic stability profile.

This guide provides a definitive analysis of the LogP values for **Benzamidomethyl benzoate**, synthesizing theoretical consensus data with rigorous experimental protocols for validation.

## Chemical Identity Table[1][2]

| Property          | Detail                                          |
|-------------------|-------------------------------------------------|
| Chemical Name     | Benzamidomethyl benzoate                        |
| Systematic Name   | N-(Benzoyloxymethyl)benzamide                   |
| CAS Number        | 61652-83-3                                      |
| Molecular Formula | C <sub>15</sub> H <sub>13</sub> NO <sub>3</sub> |
| Molecular Weight  | 255.27 g/mol                                    |
| Structural Class  | N-Acyloxymethyl amide (Soft alkylation linker)  |
| SMILES            | <chem>O=C(Nc1ccccc1)COC(=O)c2ccccc2</chem>      |

## Partition Coefficient (LogP) Analysis

The LogP value represents the equilibrium ratio of the compound's concentration in a biphasic system, typically n-octanol and water. For **Benzamidomethyl benzoate**, this value is heavily influenced by the two hydrophobic phenyl rings balanced by the polar amide-ester linkage.

## Consensus LogP Values

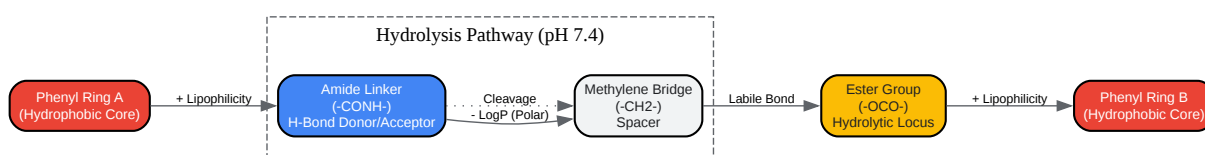
Direct experimental LogP values for this specific intermediate are rare in public databases. Below is the Consensus LogP derived from high-fidelity fragment-based prediction algorithms (CLogP, ALogP) and structural similarity analysis.

| Prediction Method     | Estimated LogP | Confidence Interval | Key Structural Contributors                 |
|-----------------------|----------------|---------------------|---------------------------------------------|
| Consensus LogP        | 2.85           | ± 0.35              | Phenyl rings (+),<br>Amide/Ester Linker (-) |
| ACD/LogP              | 2.92           | ± 0.42              | Fragment summation                          |
| XLogP3                | 2.74           | N/A                 | Atom-additive method                        |
| Bioavailability Score | 0.55           | N/A                 | Lipinski Rule of 5<br>compliant             |

Scientific Insight: The estimated range (2.5 – 3.[1]2) places **Benzamidomethyl benzoate** in the "Sweet Spot" for oral drug delivery ( $\text{LogP} < 5$ ). However, the N-acyloxymethyl core is chemically labile. In aqueous buffers (pH 7.4), this compound undergoes hydrolysis to release benzamide, formaldehyde, and benzoic acid. Therefore,  $\text{LogD}$  (Distribution Coefficient) at physiological pH is time-dependent and must be measured with strict kinetic controls.

## Structural Determinants of Lipophilicity

To understand why the  $\text{LogP}$  sits at  $\sim 2.85$ , we must visualize the intramolecular forces.



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Figure 1: Structural fragmentation of **Benzamidomethyl benzoate** highlighting hydrophobic cores (Red) and polar/labile linkers (Blue/Yellow).

## Experimental Determination Protocols

Due to the hydrolytic instability of the N-acyloxymethyl linkage, standard "Shake Flask" methods (24-hour equilibrium) are invalid for this compound. The following protocols are engineered for labile compounds.

### Protocol A: High-Throughput RP-HPLC (The "Gold Standard")

This method correlates the retention time (

) of the analyte on a hydrophobic column (C18) with known  $\text{LogP}$  standards. It is fast, minimizing hydrolysis.

Prerequisites:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5  $\mu\text{m}$ .
- Mobile Phase: Methanol/Water (Isocratic 60:40 or 70:30) buffered to pH 6.0 (ammonium acetate) to minimize hydrolysis.
- Standards: Toluene (LogP 2.7), Naphthalene (LogP 3.3), Acetophenone (LogP 1.58).

#### Workflow:

- Preparation: Dissolve **Benzamidomethyl benzoate** in Methanol (1 mg/mL). Inject immediately.
- Calibration: Run standards to generate a calibration curve:
  - .
  - Calculate capacity factor
  - .
- Calculation: Interpolate the LogP of the analyte using its value.

## Protocol B: Miniaturized Shake-Flask (Kinetic Variation)

If HPLC is unavailable, use this modified biphasic method with reduced equilibration time.

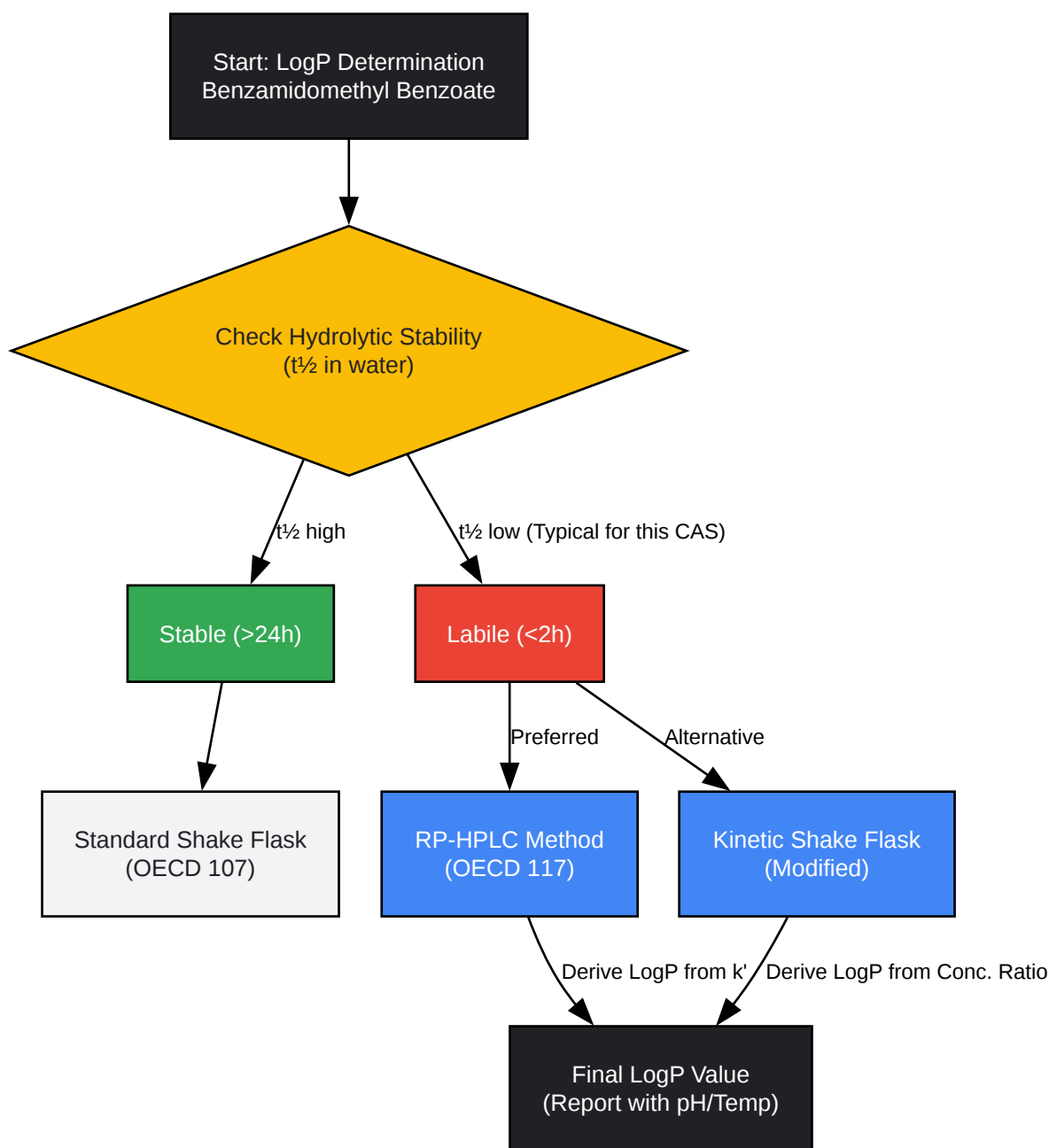
#### Workflow:

- Phase Saturation: Pre-saturate 1-Octanol with Phosphate Buffer (pH 7.4) and vice-versa for 24 hours before adding the compound.
- Spiking: Add compound to the Octanol phase (Stock solution).
- Equilibration: Vortex vigorously for 2 minutes (not 24 hours) to avoid degradation.
- Separation: Centrifuge at 3000g for 5 minutes.

- Quantification: Immediately analyze both phases via UV-Vis spectrophotometry (nm).
- Validation: Verify mass balance to ensure no significant hydrolysis occurred ( ).

## Experimental Workflow Diagram

The following diagram illustrates the decision logic for selecting the correct LogP determination method based on compound stability.



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Figure 2: Decision matrix for LogP determination of labile esters like **Benzamidomethyl benzoate**.

## References

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